

A Comparative Environmental Impact Assessment: 1-Amino-2-propanol Versus Other Common Amines

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Compound of Interest

Compound Name: 1-Amino-2-propanol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the environmental impact of **1-Amino-2-propanol** against other widely used amines, namely Monoethanolamine (MEA), Diethanolamine (DEA), and Methyldiethanolamine (MDEA). The assessment is based on key environmental indicators: biodegradability, aquatic toxicity, and bioaccumulation potential, supported by experimental data from standardized testing protocols.

Quantitative Environmental Impact Data

The following table summarizes the key environmental impact data for **1-Amino-2-propanol** and the selected alternative amines. This data is essential for making informed decisions in chemical selection and process development to minimize ecological footprint.

Environmental Parameter	1-Amino-2-propanol (Isopropanolamine)	Monoethanolamine (MEA)	Diethanolamine (DEA)	Methyldiethanolamine (MDEA)
Biodegradability	Readily biodegradable ($\geq 78\%$ in 28 days, OECD 301F)[1]	Readily biodegradable[2]	Readily biodegradable (93% in 28 days, OECD 301F)[3]	Inherently biodegradable[4][5]
Bioaccumulation Potential (Log P)	-0.93[1]	-1.91	-2.46[3]	-1.16[4]
Aquatic Toxicity - Fish (LC50)	>100 mg/L (96h, <i>Leuciscus idus</i>)	3682 mg/L (96h, <i>Danio rerio</i>)[2][6]	460 mg/L (96h, Fish)[7]	1466 mg/L (96h, <i>Leuciscus idus</i>)[8][9]
Aquatic Toxicity - Invertebrates (EC50)	109 mg/L (48h, <i>Daphnia magna</i>)	27 mg/L (48h, <i>Daphnia magna</i>)[2][6]	55 mg/L (48h, <i>Daphnia magna</i>)[10]	230 mg/L (48h, <i>Daphnia magna</i>)[8][9]
Aquatic Toxicity - Algae (EC50)	32.7 mg/L (72h, <i>Desmodesmus subspicatus</i>)[1]	2.8 mg/L (72h, <i>Pseudokirchneriella subcapitata</i>)[2][11]	2.2 mg/L (96h, <i>Pseudokirchneriella subcapitata</i>)[10]	20 mg/L (96h, <i>Desmodesmus subspicatus</i>)[8][9]

Experimental Protocols

The data presented in this guide is derived from standardized and internationally recognized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the reliability and comparability of the results.

Ready Biodegradability - OECD 301F (Manometric Respirometry Test)

This method evaluates the ready biodegradability of a chemical substance by microorganisms. The test substance is incubated in a mineral medium with an inoculum of activated sludge. The

consumption of oxygen is measured over a 28-day period. A substance is considered readily biodegradable if it reaches a certain percentage of its theoretical oxygen demand (ThOD) within a 10-day window during the 28-day test, typically 60%.[\[1\]](#)[\[4\]](#)[\[12\]](#)

Acute Fish Toxicity - OECD 203

This test determines the concentration of a substance that is lethal to 50% of a test population of fish (LC50) over a 96-hour exposure period. Fish are exposed to the test substance in a static or semi-static system. Observations of mortality are made at 24, 48, 72, and 96 hours.

Acute Immobilisation Test for Daphnia sp. - OECD 202

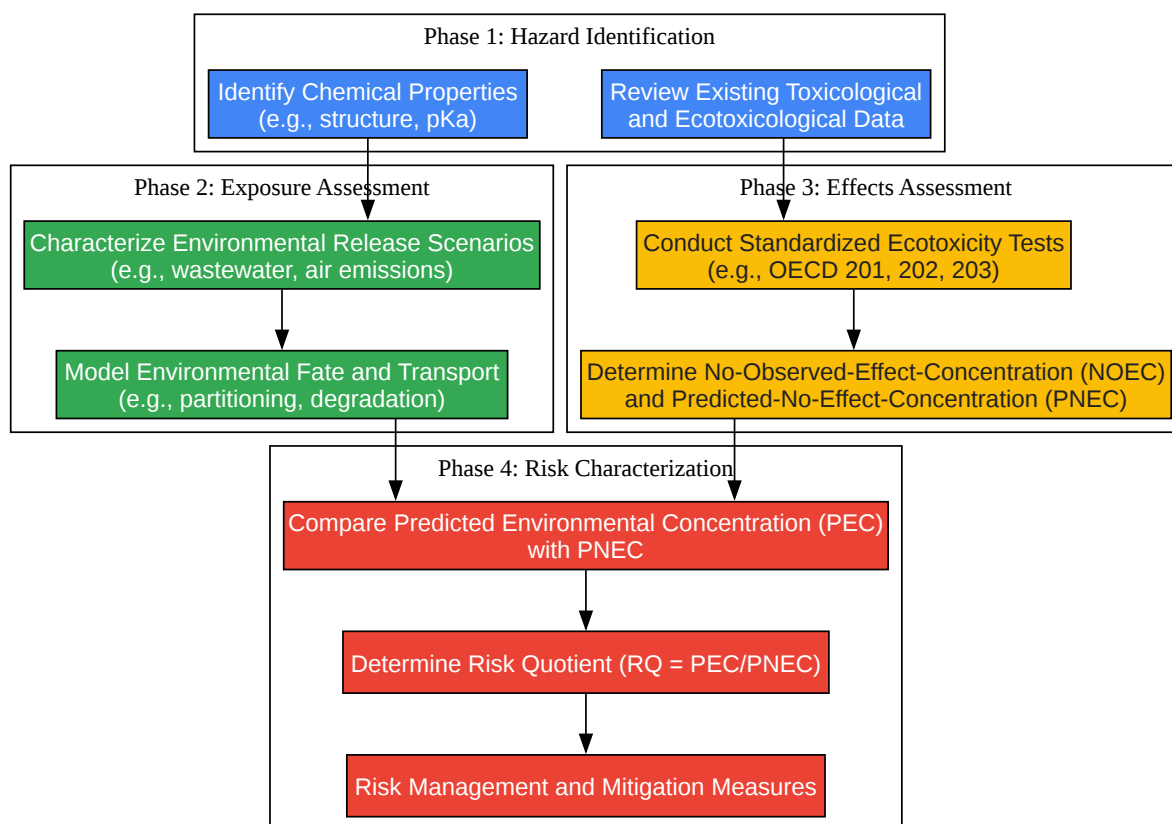
This protocol assesses the acute toxicity of a substance to *Daphnia magna* (water flea). The test determines the concentration that causes immobilization in 50% of the daphnids (EC50) after a 48-hour exposure.

Alga, Growth Inhibition Test - OECD 201

This test evaluates the effect of a substance on the growth of freshwater algae. The test measures the reduction in algal growth after a 72 or 96-hour exposure period to determine the concentration that inhibits growth by 50% (EC50).

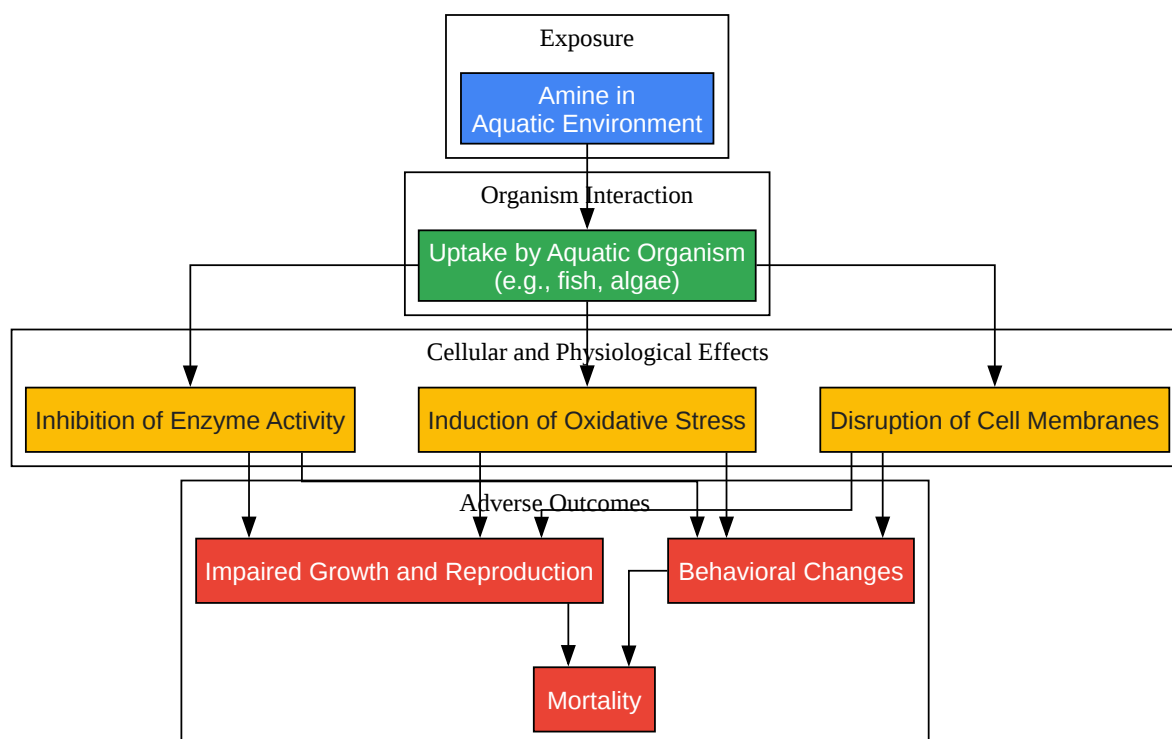
Visualizing Environmental Impact Assessment and Effects

To further clarify the processes and concepts involved in assessing the environmental impact of amines, the following diagrams have been generated.



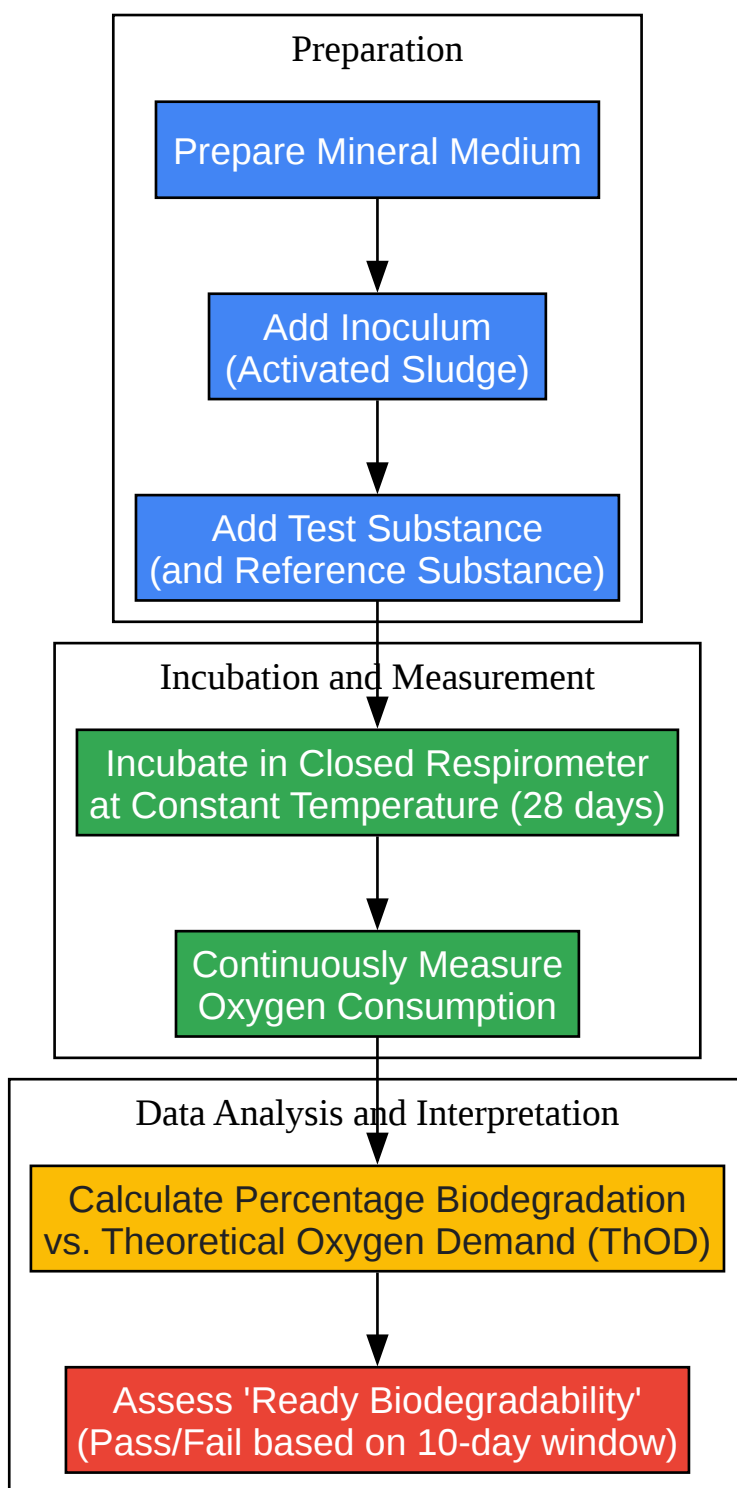
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Environmental Risk Assessment Workflow for Chemicals.



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Conceptual Pathway of Amine Aquatic Toxicity.



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